

An In-depth Technical Guide to Cyanourea Derivatives: Nomenclature, Synthesis, and Biological Activities

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Compound of Interest

Compound Name: Cyanourea

Cat. No.: B7820955

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This technical guide provides a comprehensive overview of **cyanourea** derivatives, a class of compounds with significant potential in medicinal chemistry and drug development. The document details their nomenclature, synthetic methodologies, physicochemical properties, and structure-activity relationships, with a focus on their roles as enzyme inhibitors and receptor modulators. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Introduction and Core Structure

Cyanourea, also known by its IUPAC name N-**cyanourea**, is an organic compound that can be considered a derivative of urea where one of the amino hydrogens is replaced by a cyano group. This core structure serves as a versatile scaffold for the development of a wide range of derivatives with diverse biological activities. While simple **cyanourea** itself is primarily used as an intermediate for the synthesis of pharmaceuticals and agrochemicals, its substituted derivatives have been explored for various therapeutic applications. Due to the close structural relationship, the biological activities of cyanoguanidines and thioureas are often discussed in parallel, as they share similar pharmacophoric features.

Nomenclature of Cyanourea Derivatives

The nomenclature of **cyanourea** derivatives follows the systematic rules established by the International Union of Pure and Applied Chemistry (IUPAC) for urea derivatives.

- **Parent Structure:** The fundamental structure is named **cyanourea**.
- **Locants:** The nitrogen atoms of the urea moiety are designated as N and N'. Following IUPAC recommendations for substituted ureas, the nitrogen atoms can also be numbered 1 and 3, with the nitrogen of the cyano group being position 1 (N). The nitrogen of the primary amide is position 3 (N').
- **Substituted Derivatives:** Substituents on the nitrogen atoms are indicated by the locants N- or N'- (or 1- and 3-), followed by the name of the substituent group.

For example, a **cyanourea** molecule with a phenyl group on the nitrogen adjacent to the carbonyl group would be named N'-phenyl**cyanourea** or 3-phenyl-1-**cyanourea**.

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